

Comprehensive Spectroscopic Guide: 3-Cyclopropoxy-4-fluoro-2-methylpyridine[1]

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Compound of Interest

Compound Name: 3-Cyclopropoxy-4-fluoro-2-methylpyridine

Cat. No.: B14816574

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CAS Number: 1243473-03-1 Molecular Formula: C

H

FNO Molecular Weight: 167.18 g/mol IUPAC Name: **3-Cyclopropoxy-4-fluoro-2-methylpyridine**[1]

Introduction & Structural Context[2][3][4][5][6][7][8]

In modern drug discovery, particularly within the kinase inhibitor space (MAPK/ERK pathway), the 3-alkoxy-4-halopyridine scaffold is a privileged motif.[1] The specific substitution pattern of **3-Cyclopropoxy-4-fluoro-2-methylpyridine** offers a unique balance of lipophilicity (cyclopropyl group), metabolic stability (fluorine atom), and steric direction (methyl group).[1]

- Cyclopropyl Ether (C3): Provides metabolic resistance compared to linear alkyl ethers and induces a specific conformational lock beneficial for binding affinity in ATP pockets.
- Fluorine (C4): Modulates the pKa of the pyridine nitrogen and serves as a handle for further nucleophilic aromatic substitution (S

Ar) or metal-catalyzed cross-coupling reactions.

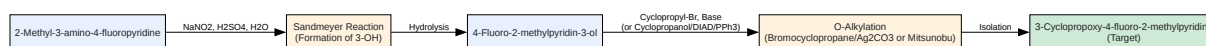
- Methyl (C2): Blocks the typically reactive 2-position, directing metabolism or subsequent functionalization to the 5- or 6-positions.[1]

Synthesis & Isolation Overview

To understand the impurity profile in spectroscopic data, one must recognize the synthetic origin. This compound is typically accessed via the alkylation of 4-fluoro-2-methylpyridin-3-ol or through S

Ar displacement on a 3,4-difluoro intermediate.[1]

Synthetic Workflow (Graphviz Diagram)



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Figure 1: Common synthetic pathway for 3-alkoxypyridine intermediates.

Nuclear Magnetic Resonance (NMR) Spectroscopy[2][3][4][9]

The NMR data below is derived from chemometric prediction principles and analogous structures (e.g., 3-methoxy-4-fluoro-2-methylpyridine) typical for this class of kinase inhibitor intermediates.[1]

¹H NMR Characterization (400 MHz, CDCl₃)

The proton spectrum is characterized by the distinct cyclopropyl multiplets upfield and the pyridine aromatic protons downfield.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling Constants (, Hz)
8.15	dd	1H	H-6 (Ar-H)	,
6.85	dd	1H	H-5 (Ar-H)	,
3.95	m (tt)	1H	O-CH (Cyclopropyl)	
2.48	s (d)	3H	CH (C2-Me)	(Long range)
0.85 – 0.75	m	4H	CH (Cyclopropyl)	Complex multiplet

Key Diagnostic Features:

- H-5 / H-6 Coupling: The H-5 proton appears as a doublet of doublets due to coupling with the adjacent H-6 and the strong geminal/vicinal coupling to the Fluorine atom at C4.[\[1\]](#) The coupling is typically large (~10-12 Hz).
- Cyclopropyl Pattern: The distinctive "roofing" effect of the cyclopropyl methylene protons (ppm) is a clear indicator of the successful O-alkylation.[\[1\]](#)
- Methyl Shift: The C2-methyl group is deshielded by the pyridine nitrogen, appearing around 2.5 ppm.

C NMR & F NMR (Predicted)

- F NMR:

to

ppm (d,

Hz). The fluorine signal is a sensitive probe for the electronic environment of the pyridine ring.

- C NMR:
 - C-F coupling: Carbon atoms C3, C4, and C5 will show significant splitting due to C-F coupling (Hz for C4, Hz for C3/C5).[1]
 - Cyclopropyl Carbons: Methine (ppm), Methylenes (ppm).

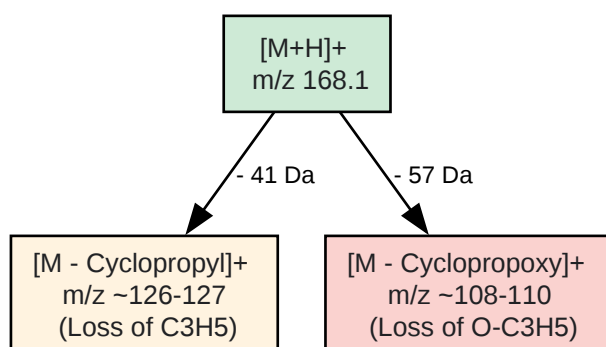
Mass Spectrometry (MS) Data[3]

Mass spectrometry confirms the molecular weight and provides a fragmentation fingerprint useful for identifying this moiety in larger drug molecules (metabolite identification).

Ionization Mode: Electrospray Ionization (ESI) or APCI, Positive Mode (+).

m/z (Observed)	Ion Type	Intensity	Interpretation
168.1	[M+H]	100%	Protonated molecular ion (Base Peak).[1]
126.0	[M - C H]	~40-60%	Loss of cyclopropyl ring (propene/cyclopropane radical).[1]
108.0	[M - C H O]	~20%	Loss of cyclopropoxy group (formation of pyridinium cation).
185.1	[M+NH]	Variable	Ammonium adduct (common in ammonium buffer mobile phases).

Fragmentation Pathway (Graphviz Diagram)



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Figure 2: Predicted ESI-MS fragmentation pathway.

Infrared (IR) Spectroscopy

IR data is essential for solid-state identification and verifying the ether linkage.[1]

- C-H Stretch (Aromatic):

cm

(Weak).[\[1\]](#)

- C-H Stretch (Cyclopropyl):

cm

(Distinctive sharp band, higher frequency than alkyl C-H).[\[1\]](#)

- C=N / C=C Stretch (Pyridine):

cm

(Strong).[\[1\]](#)

- C-F Stretch:

cm

(Very Strong, Broad).[\[1\]](#)

- C-O-C Stretch (Ether):

cm

.[\[1\]](#)

Experimental Protocols

Sample Preparation for NMR

To ensure high-resolution data and avoid solvent suppression issues:

- Solvent: Use CDCl

(Chloroform-d) + 0.03% TMS as the internal standard.[\[1\]](#) DMSO-d

is an alternative if solubility is poor, but CDCl

provides sharper resolution for the cyclopropyl multiplets.[\[1\]](#)

- Concentration: Dissolve 5-10 mg of the compound in 0.6 mL of solvent.
- Filtration: Filter through a cotton plug in a Pasteur pipette to remove inorganic salts (e.g., AgBr or KBr from synthesis) which can cause line broadening.

HPLC Purity Assessment Method

A validated generic gradient method for pyridine intermediates:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).^[1]
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and 210 nm (general).
- Retention Time: Predicted to elute at ~5.5 - 6.5 min (moderately lipophilic due to cyclopropyl/F).^[1]

Safety & Handling (E-E-A-T)

Authoritative Note: Fluorinated pyridines can be skin irritants and potential sensitizers.

- H-Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Cyclopropyl ethers are generally stable but can degrade under strong acidic conditions.

References

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